

# Application Notes and Protocols: Experimental Use of Quinagolide in Lactating Dairy Cows

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## Compound of Interest

Compound Name: Quinagolide

Cat. No.: B1230411

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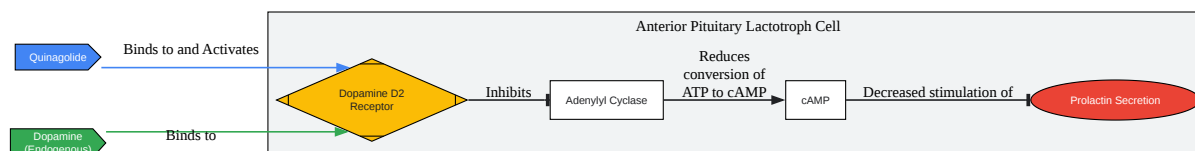
For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the experimental use of **quinagolide**, a selective dopamine D2 receptor agonist, in lactating dairy cows. The information compiled from multiple studies details the protocols for administration, the resulting effects on milk production and composition, and impacts on key metabolic and hormonal parameters.

## Mechanism of Action

**Quinagolide** is a non-ergot-derived dopamine D2 receptor agonist.[1][2][3] In the context of lactation, its primary mechanism of action is the inhibition of prolactin (PRL) secretion from the anterior pituitary gland.[1][4] Prolactin is a key hormone in the maintenance of lactation (galactopoiesis) in dairy ruminants. By binding to D2 receptors on lactotroph cells, **quinagolide** mimics the natural inhibitory action of dopamine, leading to a reduction in both basal and milking-induced prolactin release. This suppression of prolactin directly impacts mammary epithelial cell activity, survival, and proliferation, ultimately leading to a decrease in milk synthesis and secretion.

## Signaling Pathway of Quinagolide Action



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Caption: Signaling pathway of **quinagolide** in inhibiting prolactin secretion.

## Experimental Protocols

The following protocols are synthesized from various studies investigating the effects of **quinagolide** in lactating dairy cows.

### Protocol 1: Long-Term Inhibition of Prolactin Release

- Objective: To assess the long-term effects of prolactin inhibition on milk production and composition.
- Animal Selection: Multiparous Holstein cows in early lactation (approximately 62 days in milk).
- Experimental Design:
  - Treatment Group (n=5): Daily intramuscular injections of 1 mg of **quinagolide** for 9 weeks.
  - Control Group (n=4): Daily intramuscular injections of the vehicle (water) for 9 weeks.
- Administration: Injections were administered daily at 10:00 h.
- Sample Collection:
  - Milk: Milk yield was recorded at each milking. Milk samples were collected three times a week for composition analysis (fat, protein, lactose).

- Blood: Jugular blood samples were collected in weeks -1, 1, 4, and 8 to determine hormonal release, particularly milking-induced prolactin.
- Differential Milking (Optional, during the final week): To assess the local effects on the mammary gland, one udder half can be milked once a day (1x) and the other twice a day (2x).

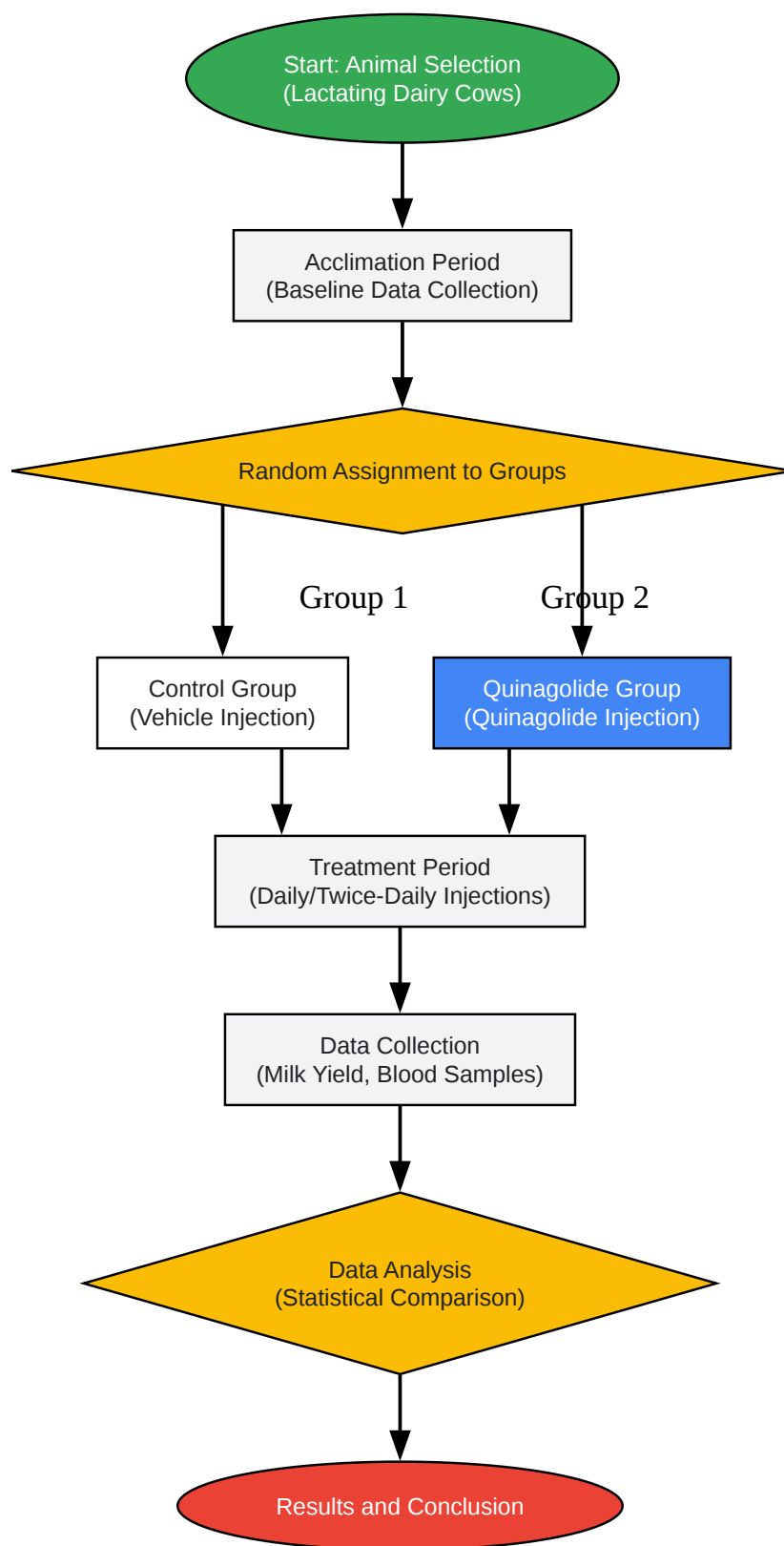
## Protocol 2: Short-Term Prolactin Inhibition in Early Lactation

- Objective: To evaluate the effect of reducing the post-calving prolactin peak on metabolic stress.
- Animal Selection: Multiparous Holstein cows immediately after calving.
- Experimental Design:
  - Treatment Group (n=22, example size): Twice-daily intramuscular injections of 2 mg of **quinagolide** for the first 4 days of lactation.
  - Control Group (n=22, example size): Twice-daily intramuscular injections of water for the first 4 days of lactation.
- Administration: The first injection is given as soon as possible after calving, with subsequent injections at 12-hour intervals.
- Sample Collection:
  - Milk: Daily milk yield is recorded.
  - Blood: Blood samples are collected to analyze for metabolites such as glucose, calcium, and  $\beta$ -hydroxybutyric acid (BHBA).

## Protocol 3: Prolactin Inhibition During Acute Nutritional Stress

- Objective: To compare the effects of **quinagolide** and dexamethasone on milk production and metabolic parameters during feed restriction.
- Animal Selection: Cows in early to mid-lactation.
- Experimental Design:
  - All cows are subjected to feed restriction (e.g., 55.9% of their previous dry matter intake) for 5 days.
  - **Quinagolide** Group (n=7): After one day of feed restriction, receive twice-daily intramuscular injections of 2 mg of **quinagolide** for 4 days.
  - Dexamethasone Group (n=8): Receive a single injection of 20 mg of dexamethasone, followed by twice-daily water injections.
  - Control Group (n=8): Receive twice-daily intramuscular injections of water for 4 days.
- Sample Collection:
  - Milk: Daily milk yield is recorded.
  - Blood: Blood samples are collected to measure energy balance metabolites (e.g., glucose, non-esterified fatty acids (NEFA), BHBA) and immune function parameters.

## Experimental Workflow Diagram



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Caption: A generalized workflow for **quinagolide** experiments in dairy cows.

## Data Presentation

The following tables summarize the quantitative data from studies investigating the effects of **quinagolide** on lactating dairy cows.

Table 1: Effect of Long-Term **Quinagolide** Administration on Milk Production and Composition

Parameter	Control Group (Water)	Quinagolide Group (1 mg/d)	Percentage Change
Milk Yield ( kg/d )			
Last 4 weeks of treatment	~28.1	~22.8	↓ 18.9%
Milk Fat Content (%)	No significant effect	No significant effect	-
Milk Protein Content (%)	No significant effect	No significant effect	-
Milk Lactose Content (%)	Maintained	Reduced in weeks 5-7	↓ (statistically significant)
Dry Matter Intake ( kg/d )	22.8 ± 0.5	21.1 ± 0.4	↓ 7.5%

Data synthesized from a study involving daily injections for 8-9 weeks.

Table 2: Impact of **Quinagolide** on Milking-Induced Prolactin Release

Time Point	Prolactin Release (% of pre-treatment)	
Control Cows	Quinagolide-Treated Cows	
Week 1	104%	32%
Week 4	83%	12%
Week 8	73%	20%

This table illustrates the significant reduction in the amount of prolactin released at milking in cows treated with **quinagolide**.

Table 3: Effects of Short-Term **Quinagolide** Treatment in Early Lactation on Milk Yield and Metabolic Parameters

Parameter	Control Group (Water)	Quinagolide Group (4 mg/d)	Outcome
Milk Yield (d 2-6)	34.8 ± 4.1 kg/d	24.3 ± 6.4 kg/d	Reduced milk production
Residual Effect on Milk Yield	-	None after day 6	No long-term impact
Blood Glucose	Lower	Higher	Improved energy status
Blood Calcium	Lower	Higher	Improved mineral status
Blood BHBA	Higher	Lower	Reduced ketosis risk

This protocol was designed to reduce metabolic stress during the periparturient period.

Table 4: Metabolic Effects of **Quinagolide** During Acute Nutritional Stress

Parameter	Control Group	Quinagolide Group
Milk Production Decrease	Less pronounced	More pronounced
Energy Balance	More negative	Less negative
Blood Glucose	Lower	Higher
Blood NEFA	Higher	Lower
Blood BHBA	Higher	Lower

These findings suggest that inhibiting prolactin with **quinagolide** can alleviate the negative energy balance in cows unable to consume sufficient feed.

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## References

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